

HEPPS Reagent Grade Specifications

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

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The following table summarizes the key specifications for **HEPPS** (also known as EPPS) based on the information obtained:

Specification	Details
IUPAC Name	4-(2-Hydroxyethyl)piperazine-1-propanesulfonic acid [1]
Alternate Names	EPPS; N-(2-Hydroxyethyl)piperazine-N'-(3-propanesulfonic acid) [2] [1]
CAS Number	16052-06-5 [2] [1] [3]
Molecular Formula	C ₉ H ₂₀ N ₂ O ₄ S [2] [1]
Molecular Weight	252.33 g/mol [2] [1] [3]
Appearance	White to off-white solid [2]
Purity	≥98% [1]
Useful pH Range	7.3 - 8.7 [2] [1] [3]
pKa (at 25°C)	8.0 [1]

Application Notes

HEPPS is a zwitterionic **Good's buffer** commonly used in biological and biochemical research for its ability to maintain a stable pH environment [1] [3]. Its key applications include:

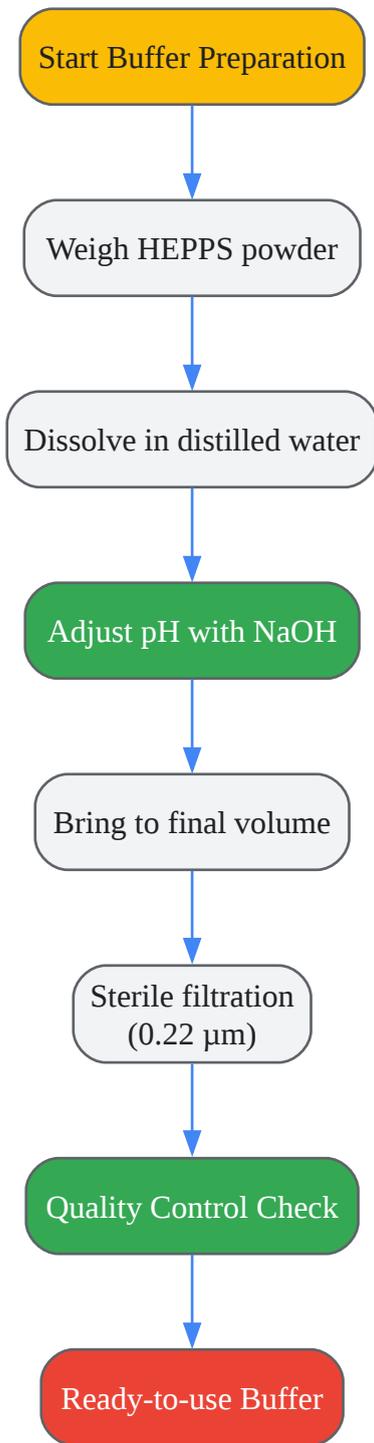
- **Protein Research:** Used in protein purification, biochemical assays, and protein analysis techniques like SDS-PAGE [1]. It is particularly useful for **protein transfection and delivery** into mammalian cells [3].
- **Cell Culture:** Employed in the preparation of cell culture media to maintain a consistent pH, which is essential for cell viability and growth [1] [3].
- **Molecular Biology:** Utilized in various techniques, including nucleic acid purification and PCR [1].
- **Neuroscience Research:** Studies have shown that **HEPPS** can **orally active and penetrate the blood-brain barrier**. It has been found to reduce amyloid- β ($A\beta$) aggregates, rescue memory deficits, and improve cognitive function in mouse models of Alzheimer's disease [2].

Handling and Storage

- **Storage Conditions:** The solid powder is typically stored at room temperature, while prepared solutions may have varying storage recommendations [2].
- **Solubility:** Highly soluble in water (233.33 mg/mL, which is 924.70 mM) [2].
- **Preparation:** A 0.2 M, pH 8.0 solution is commonly available and can be prepared by dissolving **HEPPS** in water and adjusting the pH with sodium hydroxide [3].

Experimental Workflow for Buffer Preparation

While detailed protocols for specific experiments are limited in the search results, the general workflow for preparing a standard **HEPPS** buffer solution is outlined below. The following diagram illustrates the key steps:



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Important Considerations for Researchers

- **Quality Verification:** It is crucial to confirm the specifications, especially purity and pH, upon receipt of the reagent, as these can vary by supplier and lot. Always refer to the Certificate of Analysis (CoA) provided by the manufacturer for lot-specific data [1].
- **Protocol Adaptation:** The provided information is foundational. You will need to adapt buffer concentration, incubation times, and other parameters based on your specific experimental system.
- **Intended Use:** HEPPS is labeled "**For research use only**" and is not intended for diagnostic or therapeutic applications [2] [1].

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References

1. | CAS 16052-06-5 | SCBT - Santa Cruz Biotechnology HEPPS [[scbt.com](https://www.scbt.com)]
2. HEPPS (Synonyms: EPPS) - Buffering Agent [[medchemexpress.com](https://www.medchemexpress.com)]
3. HEPPS Buffer (0.2 M, pH 8.0) [[bostonbioproducts.com](https://www.bostonbioproducts.com)]

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